

Spectroscopic Characterization of 4-Carboxybenzenesulfonazide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 4-Carboxybenzenesulfonazide

CAS No.: 17202-49-2

Cat. No.: B102738

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Introduction

4-Carboxybenzenesulfonazide, also known as 4-(azidosulfonyl)benzoic acid, is a bifunctional molecule of significant interest to researchers in medicinal chemistry, chemical biology, and materials science.^[1] Its structure incorporates a carboxylic acid, a versatile handle for amide bond formation and other derivatizations, and a sulfonyl azide, a precursor for the generation of highly reactive sulfonylnitrenes and a participant in "click chemistry" reactions.^[1] This unique combination of reactive groups makes it a valuable building block for the synthesis of novel pharmaceuticals, bioconjugates, and functionalized polymers.

A thorough understanding of the spectroscopic properties of **4-Carboxybenzenesulfonazide** is paramount for its effective utilization. Spectroscopic characterization provides unequivocal confirmation of its chemical identity, an assessment of its purity, and insights into its electronic structure and chemical environment. This technical guide provides a comprehensive overview of the key spectroscopic techniques used to characterize **4-Carboxybenzenesulfonazide**,

offering field-proven insights into experimental design, data interpretation, and the causal relationships behind the observed spectral features.

Molecular Structure and Key Functional Groups

A foundational understanding of the molecular architecture of **4-Carboxybenzenesulfonazide** is essential for interpreting its spectroscopic data. The molecule consists of a 1,4-disubstituted benzene ring bearing a carboxylic acid group (-COOH) and a sulfonyl azide group (-SO₂N₃).

Caption: Molecular structure of **4-Carboxybenzenesulfonazide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **4-Carboxybenzenesulfonazide**, both ¹H and ¹³C NMR provide critical information for confirming its identity and purity.

¹H NMR Spectroscopy

Expected Chemical Shifts and Rationale:

The ¹H NMR spectrum of **4-Carboxybenzenesulfonazide** is characterized by signals corresponding to the aromatic protons and the carboxylic acid proton.

Proton Type	Predicted Chemical Shift (ppm)	Multiplicity	Rationale
Carboxylic Acid (-COOH)	10.0 - 13.0	Broad Singlet	The acidic proton of a carboxylic acid is highly deshielded and typically appears as a broad singlet due to hydrogen bonding and exchange with trace amounts of water. ^[2] ^[3] ^[4] Its chemical shift is sensitive to solvent and concentration. ^[4]
Aromatic Protons (ortho to -COOH)	8.1 - 8.3	Doublet	These protons are deshielded by the electron-withdrawing carboxylic acid group. They appear as a doublet due to coupling with the adjacent protons (meta to -COOH).
Aromatic Protons (ortho to -SO ₂ N ₃)	7.9 - 8.1	Doublet	The sulfonyl azide group is also electron-withdrawing, leading to deshielding of the adjacent protons. These protons will also appear as a doublet due to coupling with their neighbors.

Experimental Protocol:

- Sample Preparation: Dissolve 5-10 mg of **4-Carboxybenzenesulfonazide** in 0.5-0.7 mL of a suitable deuterated solvent. Deuterated dimethyl sulfoxide (DMSO- d_6) is an excellent choice as it readily dissolves the compound and its residual water peak does not interfere with the aromatic signals.^[5] Other polar aprotic solvents like deuterated acetone (acetone- d_6) can also be used.
- Instrument Parameters:
 - Spectrometer Frequency: 400 MHz or higher for better signal dispersion.
 - Number of Scans: 16-32 scans are typically sufficient for a good signal-to-noise ratio.
 - Relaxation Delay: A relaxation delay of 1-2 seconds is usually adequate.
- Deuterium Exchange: To confirm the assignment of the carboxylic acid proton, a D_2O exchange experiment can be performed. After acquiring the initial spectrum, add a drop of D_2O to the NMR tube, shake gently, and re-acquire the spectrum. The broad singlet corresponding to the -COOH proton will disappear or significantly decrease in intensity.^[3]

^{13}C NMR Spectroscopy

Expected Chemical Shifts and Rationale:

The ^{13}C NMR spectrum provides valuable information about the carbon framework of the molecule.

Carbon Type	Predicted Chemical Shift (ppm)	Rationale
Carboxylic Acid Carbonyl (-COOH)	165 - 175	The carbonyl carbon of a carboxylic acid is highly deshielded and appears in this characteristic downfield region. [2] [4]
Aromatic Carbon (ipso- to -COOH)	130 - 135	The carbon directly attached to the electron-withdrawing carboxylic acid group is deshielded.
Aromatic Carbon (ipso- to -SO ₂ N ₃)	145 - 150	The carbon attached to the strongly electron-withdrawing sulfonyl azide group will be the most deshielded of the aromatic carbons.
Aromatic Carbons (ortho to -COOH)	128 - 132	These carbons are deshielded by the adjacent carboxylic acid group.
Aromatic Carbons (ortho to -SO ₂ N ₃)	125 - 129	These carbons are deshielded by the sulfonyl azide group.

Experimental Protocol:

- Sample Preparation: Use the same sample prepared for ¹H NMR spectroscopy.
- Instrument Parameters:
 - Spectrometer Frequency: 100 MHz or higher.
 - Pulse Program: A standard proton-decoupled pulse program should be used to obtain a spectrum with singlets for each carbon.

- Number of Scans: A larger number of scans (e.g., 1024 or more) is typically required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.
- Relaxation Delay: A relaxation delay of 2-5 seconds is recommended to ensure accurate integration, although quantitative analysis is not the primary goal here.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the key functional groups present in **4-Carboxybenzenesulfonazide**.

Characteristic Absorption Bands:

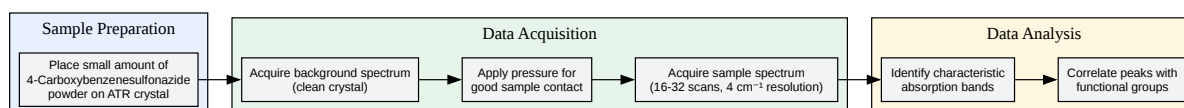
Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity/Shape	Rationale
Carboxylic Acid	O-H stretch	3300 - 2500	Broad, Strong	The broadness is a hallmark of the hydrogen-bonded dimeric structure of carboxylic acids in the solid state. [6] [7]
Aromatic C-H	C-H stretch	3100 - 3000	Medium, Sharp	Characteristic stretching vibrations of C-H bonds on the benzene ring.
Sulfonyl Azide (-N ₃)	Asymmetric stretch	2160 - 2120	Strong, Sharp	This is a highly characteristic and intense absorption for the azide functional group. [8]
Carboxylic Acid	C=O stretch	1710 - 1680	Strong, Sharp	The position is indicative of a carboxylic acid involved in hydrogen bonding.
Aromatic C=C	C=C stretch	1600 - 1450	Medium to Weak	Skeletal vibrations of the benzene ring.
Sulfonyl (-SO ₂)	Asymmetric stretch	1370 - 1335	Strong	Characteristic stretching

				vibration of the S=O bonds.
Sulfonyl (-SO ₂)	Symmetric stretch	1190 - 1160	Strong	Characteristic stretching vibration of the S=O bonds.

Experimental Protocol (Attenuated Total Reflectance - ATR):

ATR-FTIR is a convenient method for analyzing solid samples with minimal preparation.

- Sample Preparation: No extensive preparation is needed. A small amount of the powdered **4-Carboxybenzenesulfonazide** is placed directly onto the ATR crystal.[9][10]
- Data Acquisition:
 - Ensure the ATR crystal is clean before acquiring a background spectrum.
 - Apply gentle pressure to ensure good contact between the sample and the crystal.
 - Co-add 16-32 scans at a resolution of 4 cm⁻¹ for a high-quality spectrum.



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Caption: ATR-FTIR experimental workflow.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **4-Carboxybenzenesulfonazide**, further confirming its structure.

Expected Molecular Ion and Fragmentation Pattern:

The molecular weight of **4-Carboxybenzenesulfonazide** is 227.20 g/mol [\[1\]](#) Depending on the ionization technique used, the molecular ion peak ($[M]^+$ or $[M-H]^-$) should be observed.

Common Fragmentation Pathways:

- Loss of N_2 : A characteristic fragmentation of azides is the loss of a molecule of nitrogen (28 Da) to form a nitrene intermediate.[\[11\]](#)
- Loss of the Azide Group: Cleavage of the S-N bond can result in the loss of the azide radical ($\bullet N_3$, 42 Da).
- Decarboxylation: Loss of CO_2 (44 Da) from the carboxylic acid group is a common fragmentation pathway for benzoic acid derivatives.[\[12\]](#)
- Loss of the Carboxyl Group: Cleavage of the C-C bond can lead to the loss of the carboxyl group ($\bullet COOH$, 45 Da).[\[12\]](#)

Experimental Protocol (Electrospray Ionization - ESI):

ESI is a soft ionization technique suitable for polar molecules like **4-Carboxybenzenesulfonazide**.

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile, with the possible addition of a small amount of formic acid (for positive ion mode) or ammonia (for negative ion mode) to aid ionization.
- Instrument Parameters:
 - Ionization Mode: Both positive and negative ion modes should be explored. In negative ion mode, the deprotonated molecule $[M-H]^-$ at m/z 226.2 is expected.
 - Capillary Voltage: Typically in the range of 3-5 kV.
 - Nebulizing Gas Flow and Temperature: These parameters should be optimized for the specific instrument and solvent system.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule.

Expected Absorption Maxima:

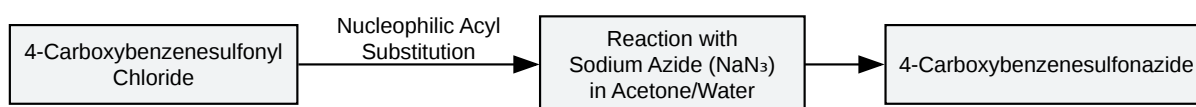
The UV-Vis spectrum of **4-Carboxybenzenesulfonazide** in a polar solvent like ethanol or methanol is expected to show absorption bands characteristic of a substituted benzene ring. Based on data for similar compounds like 4-dodecylbenzenesulfonyl azide, one would expect a strong absorption band around 230-280 nm.^[13] The exact position and intensity of the absorption maxima will be influenced by the solvent polarity.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of **4-Carboxybenzenesulfonazide** in a UV-transparent solvent (e.g., ethanol, methanol, or acetonitrile) of a known concentration.
- Data Acquisition:
 - Use a quartz cuvette with a 1 cm path length.
 - Record the spectrum over a range of approximately 200-400 nm.
 - Use the pure solvent as a blank.

Synthesis of 4-Carboxybenzenesulfonazide

A common laboratory synthesis of **4-Carboxybenzenesulfonazide** involves a two-step process starting from 4-carboxybenzenesulfonyl chloride.



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